

Protocol for dissolving (R)-FTY720-P for in vitro assays

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Compound of Interest

Compound Name: (R)-FTY 720P

Cat. No.: B15570235

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Application Notes and Protocols: (R)-FTY720-P

Topic: Protocol for Dissolving (R)-FTY720-P for in vitro Assays Audience: Researchers, scientists, and drug development professionals.

Introduction

(R)-FTY720-P is the phosphorylated R-enantiomer of Fingolimod (FTY720), a sphingosine-1-phosphate (S1P) receptor modulator. In vivo, FTY720 is phosphorylated to its active form, FTY720-phosphate, which acts as a potent agonist at four of the five S1P receptors (S1P₁, S1P₃, S1P₄, and S1P₅)[1][2]. This interaction leads to the internalization and degradation of the S1P₁ receptor, ultimately resulting in the sequestration of lymphocytes in lymph nodes and providing an immunosuppressive effect[3][4]. While the (S)-enantiomer is the more biologically active form, the (R)-enantiomer also interacts with S1P receptors, albeit with lower affinity, making it a valuable tool for studying S1P receptor signaling and for use as a control compound in various assays[5].

Proper solubilization and handling of (R)-FTY720-P are critical for obtaining reliable and reproducible results in in vitro experiments. This document provides detailed protocols for its dissolution, storage, and application in a common cell-based assay.

Data Summary

Quantitative data regarding the solubility, storage, and typical working concentrations for FTY720 and its phosphorylated forms are summarized below. Note that specific solubility can vary, and it is recommended to consult the manufacturer's product data sheet.

Parameter	Solvent/Condition	Concentration/ Duration	Compound Form	Source
Solubility	Chloroform	0.5 mg/mL	(R)-FTY720-P	[1][5]
DMSO	Slightly Soluble	FTY720-P	[1]	
Ethanol	≥ 20 mg/mL	FTY720	[6]	
DMSO	≥ 20 mg/mL	FTY720	[6]	
1:1 Ethanol:PBS (pH 7.2)	0.2 mg/mL	FTY720	[6][7]	
Storage (Solid)	-20°C	≥ 4 years	FTY720-P	[1]
Storage (Stock Solution)	-80°C in organic solvent	6 months - 2 years	FTY720 / FTY720-P	[8][9][10]
-20°C in organic solvent	1 month	FTY720 / FTY720-P	[8][9]	
Storage (Aqueous)	Room Temperature	Not recommended for > 1 day	FTY720	[6]
Typical in vitro Conc.	Cell Culture Media	0.625 - 10 µM	FTY720 (S)-P	[11]
Cell Culture Media	0.3 - 20 µM	FTY720	[7]	

Experimental Protocols

Protocol 1: Preparation of (R)-FTY720-P Stock Solution

Due to the limited solubility of phosphorylated FTY720 in aqueous solutions, a two-step procedure involving an organic solvent is recommended for preparing a stock solution suitable for in vitro assays.

Materials:

- (R)-FTY720-P (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Sterile, polypropylene microcentrifuge tubes

Procedure:

- Equilibrate: Allow the vial of (R)-FTY720-P solid to reach room temperature before opening to prevent condensation.
- Initial Dissolution: Prepare a high-concentration primary stock solution in DMSO. For example, to prepare a 10 mM stock, dissolve 3.88 mg of (R)-FTY720-P (Formula Weight: 387.5 g/mol) in 1 mL of anhydrous DMSO.
- Vortex: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., 37°C water bath for 5-10 minutes) can aid dissolution if necessary.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile polypropylene tubes. This prevents degradation from repeated freeze-thaw cycles.
- Storage: Store the DMSO stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[8][9].

Protocol 2: Preparation of Working Solution for Cell-Based Assays

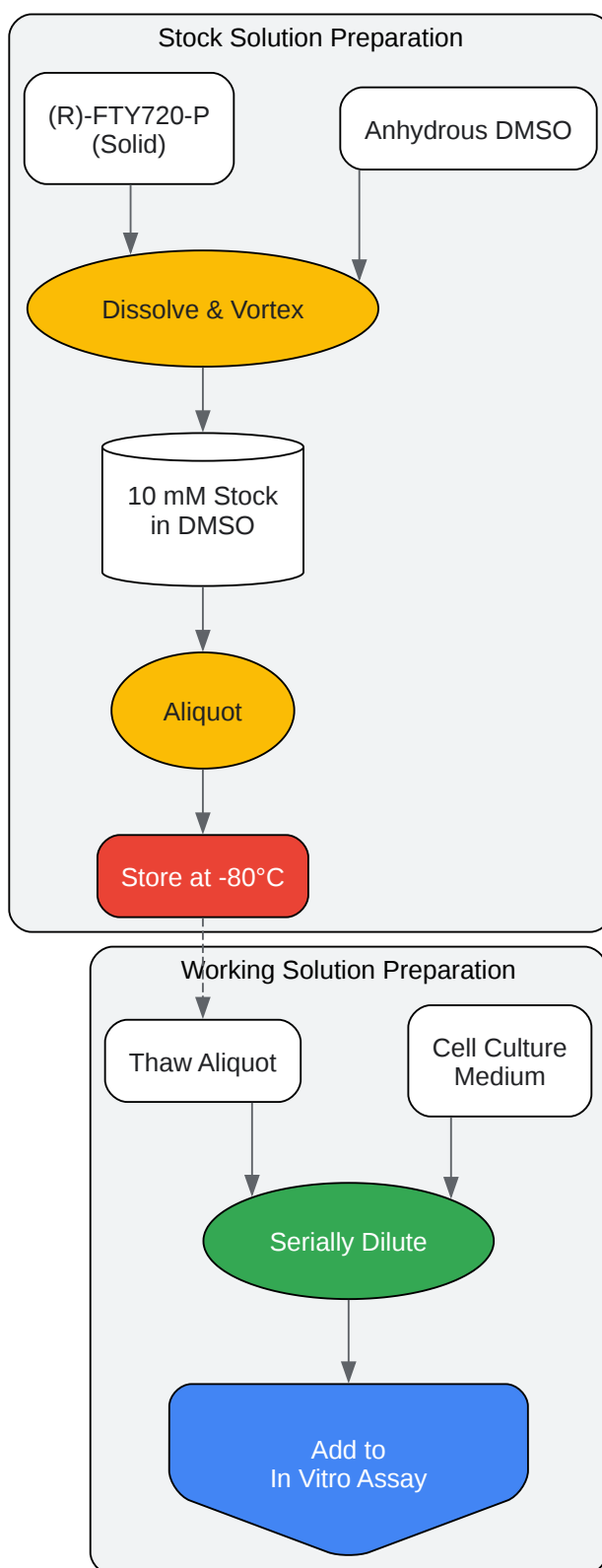
Procedure:

- **Thaw Stock:** Thaw a single aliquot of the (R)-FTY720-P DMSO stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the desired final concentrations for your experiment.
- **Immediate Use:** Add the final working solutions to the cell cultures immediately. It is crucial to ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.5\%$).
- **Vehicle Control:** Prepare a vehicle control using the same final concentration of DMSO in the cell culture medium as used for the highest concentration of (R)-FTY720-P.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing (R)-FTY720-P solutions for use in in vitro experiments.

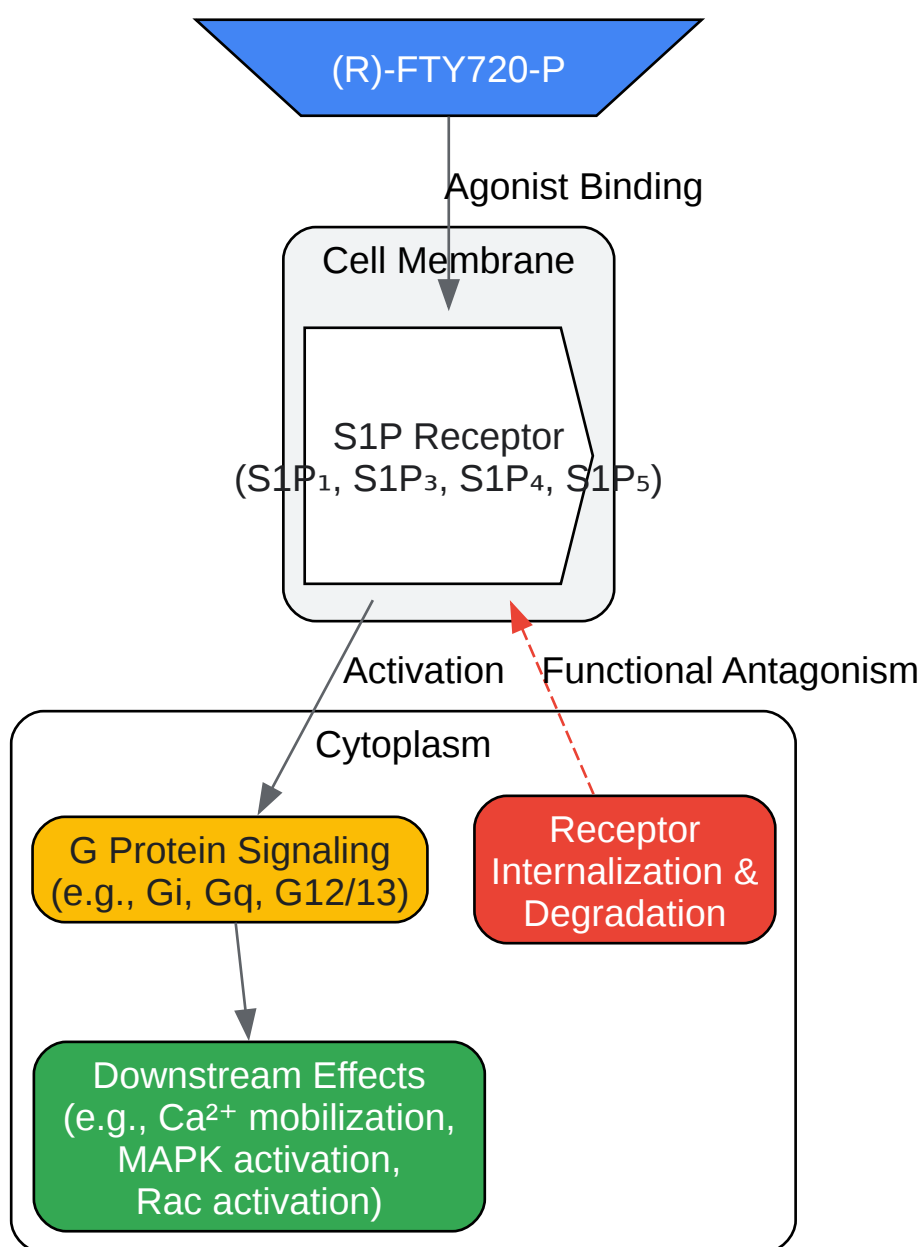


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Caption: Workflow for preparing (R)-FTY720-P stock and working solutions.

Signaling Pathway

(R)-FTY720-P acts as an agonist on Sphingosine-1-Phosphate (S1P) receptors, which are G protein-coupled receptors (GPCRs). Its binding initiates a signaling cascade that leads to receptor internalization, a key mechanism of its immunosuppressive action.



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